

Technical Safety & Handling Guide: N-(2-Butoxybenzyl)-2-propanamine

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Compound of Interest

Compound Name: *N-(2-Butoxybenzyl)-2-propanamine*

CAS No.: 1040683-34-8

Cat. No.: B1532926

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Executive Summary & Chemical Identity[1]

N-(2-Butoxybenzyl)-2-propanamine (CAS: 1040683-34-8) is a secondary benzylamine derivative frequently utilized as a pharmacophore building block in the synthesis of GPCR ligands and local anesthetic analogues. Its structural combination of a lipophilic butoxy-substituted aromatic ring and a basic isopropylamine tail dictates its physicochemical behavior: it acts as a lipophilic base capable of penetrating biological membranes while exhibiting potential corrosivity to mucosal tissues.

This guide moves beyond generic safety data sheets (SDS) to provide a self-validating handling protocol based on the compound's functional group chemistry and reactivity profile.

Chemical Specifications

Property	Detail
IUPAC Name	N-(2-Butoxybenzyl)propan-2-amine
CAS Number	1040683-34-8
Molecular Formula	C ₁₄ H ₂₃ NO
Molecular Weight	221.34 g/mol
Physical State	Viscous oil or low-melting solid (dependent on purity)
Basicity (Predicted)	pKa ~9.5–10.0 (Secondary amine)
Solubility	Soluble in DCM, MeOH, DMSO; Sparingly soluble in water

Hazard Identification & Toxicology (Derived)

Note: While specific toxicological data for this CAS is limited, the following risk assessment is derived from Structure-Activity Relationships (SAR) of homologous secondary benzylamines.

Core Hazards

- Skin & Eye Corrosion (Category 1B/2): As a secondary amine, the unprotonated free base is caustic. Direct contact can cause immediate, irreversible corneal damage and chemical burns.
- Acute Toxicity (Oral/Inhalation): Lipophilic amines are rapidly absorbed. Expect CNS depression or adrenergic stimulation (sympathomimetic effects) upon systemic exposure.
- Sensitization: Benzylic amines possess structural alerts for skin sensitization; repeated exposure may induce allergic contact dermatitis.

GHS Classification (Conservative Approach)

- H314: Causes severe skin burns and eye damage.
- H302: Harmful if swallowed.^[1]

- H335: May cause respiratory irritation.

Engineering Controls & PPE Matrix

Trustworthiness in safety relies on redundancy. The following matrix links hazard magnitude to specific barrier protection.

Hazard Level	Engineering Control	Hand Protection (Glove Type)	Eye/Face Protection
Routine Handling (Weighing, Dilution)	Class II Biosafety Cabinet or Fume Hood (Face velocity >100 fpm)	Nitrile (Double gloving). Rationale: Short-term splash protection.	Chemical Splash Goggles
Synthesis/Reaction (Heating, Quenching)	Fume Hood with Sash lowered. Blast shield if >5g scale.	Laminate Film (Silver Shield) or Thick Viton. Rationale: Amines permeate nitrile rapidly.	Goggles + Face Shield
Spill Cleanup (>10 mL)	Evacuate area. Increase ventilation. ^[1]	Butyl Rubber. Rationale: High resistance to amine/solvent mixtures.	Full-face Respirator (ABEK Filter)

Experimental Protocol: Reductive Amination Synthesis

Expert Insight: The safest and most reliable route to **N-(2-Butoxybenzyl)-2-propanamine** is the reductive amination of 2-butoxybenzaldehyde with isopropylamine. We utilize Sodium Triacetoxyborohydride (STAB) instead of Sodium Cyanoborohydride to eliminate the risk of generating toxic hydrogen cyanide gas, a critical safety improvement in process chemistry.

Reaction Scheme

The following diagram outlines the mechanistic pathway and critical control points.

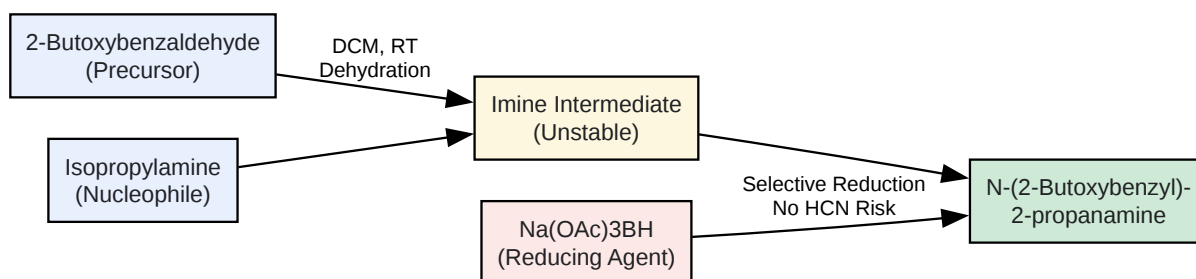


Figure 1: STAB-Mediated Reductive Amination Pathway

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Figure 1: The STAB-mediated pathway prioritizes safety by avoiding cyanide-based reducing agents while maintaining high selectivity for the imine.

Step-by-Step Methodology

Reagents:

- 2-Butoxybenzaldehyde (1.0 eq)
- Isopropylamine (1.2 eq)
- Sodium Triacetoxymethylborohydride (STAB) (1.5 eq)
- Solvent: 1,2-Dichloroethane (DCE) or Tetrahydrofuran (THF)
- Quench: Saturated NaHCO_3

Protocol:

- Imine Formation: In a flame-dried round-bottom flask under Nitrogen atmosphere, dissolve 2-butoxybenzaldehyde in anhydrous DCE (0.2 M concentration).
- Amine Addition: Add isopropylamine dropwise. Caution: Exothermic. Isopropylamine is volatile (bp 32°C); use a reflux condenser if scaling up.
- Equilibration: Stir at room temperature for 30–60 minutes to maximize imine formation.

- **Reduction:** Cool the mixture to 0°C. Add STAB portion-wise over 15 minutes. Safety Check: STAB evolves acetic acid; ensure ventilation.
- **Reaction:** Allow to warm to room temperature and stir overnight.
- **Quenching (Critical Step):** Cool to 0°C. Slowly add saturated aqueous NaHCO₃. Warning: Vigorous gas evolution (CO₂) will occur. Do not cap the flask.
- **Workup:** Extract with DCM (3x). Wash combined organics with brine, dry over MgSO₄, and concentrate.

Storage & Stability Logic

Secondary amines are prone to oxidation (N-oxide formation) and carbamate formation upon exposure to atmospheric CO₂.

- **Storage Condition:** Store at -20°C under an inert atmosphere (Argon/Nitrogen).
- **Container:** Amber glass vials with Teflon-lined caps to prevent photochemical degradation and leaching.
- **Shelf-Life:** Re-test purity via LC-MS every 6 months. If the liquid turns yellow/brown, purification via acid-base extraction is required.

Emergency Response & Decision Framework

In the event of exposure or release, immediate action is required.^[2] This decision tree guides the response.

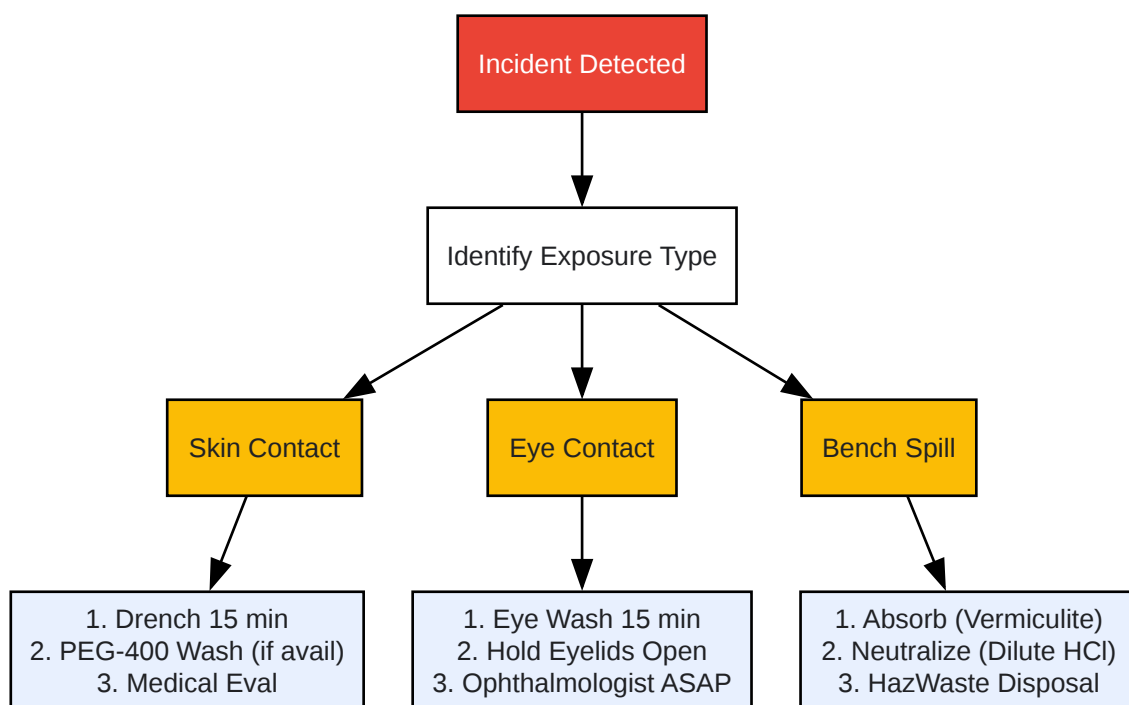


Figure 2: Emergency Response Decision Tree

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Figure 2: Standardized response protocols for amine exposure events.

References

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